

A Comprehensive Technical Guide to the Physicochemical Properties of Beta-Ionol

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Compound of Interest

Compound Name: *beta-Ionol*

Cat. No.: *B3421568*

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For Researchers, Scientists, and Drug Development Professionals

Beta-ionol is a naturally occurring sesquiterpenoid alcohol, a class of organic compounds with a diverse range of applications.[1] It is a derivative of beta-ionone and is found in various plants, including *Plumeria rubra*, *Pyracantha coccinea*, and *Nicotiana tabacum*. [2] This technical guide provides an in-depth overview of the physicochemical properties, experimental characterization protocols, and known biological activities of **beta-ionol**, tailored for professionals in research and drug development.

Core Physicochemical Properties

Beta-ionol is typically a colorless, clear liquid with a characteristic sweet, floral, and balsamic odor.[3][4] Its physical and chemical properties are summarized in the tables below.

Table 1: General Physicochemical Properties of **Beta-Ionol**

Property	Value	References
Molecular Formula	C ₁₃ H ₂₂ O	[2][5][6]
Molecular Weight	194.31 g/mol	[2][5][6]
Appearance	Colorless clear liquid	[2][3][7]
Odor	Sweet, floral-balsamic, warm	[3][4]
Boiling Point	107 °C @ 3.00 mmHg	[2][3][4][7][8]
130.5 °C @ 14.5 Torr	[9]	
Density / Specific Gravity	0.923 - 0.930 g/mL @ 25 °C	[3]
0.928 g/mL @ 20 °C	[4][8]	
0.9251 g/cm ³ @ 19 °C	[6][9]	
Refractive Index	1.496 - 1.502 @ 20 °C	[3][7]
n _{20/D} 1.501	[9]	
Flash Point	93 °C (199.4 °F) - closed cup	
93.33 °C (200 °F) TCC	[3]	
Vapor Pressure	0.000431 mmHg @ 25 °C (estimated)	[3][9]

Table 2: Solubility and Partition Coefficient of **Beta-Ionol**

Property	Value	References
Solubility in Water	16.29 mg/L @ 25 °C (estimated)	[3]
Solubility in Organic Solvents	Soluble in alcohol	[3][5][10]
logP (o/w)	2.9 (estimated)	[2][9]
4.059 (estimated)	[3]	
4.33	[7]	

Experimental Protocols for Characterization

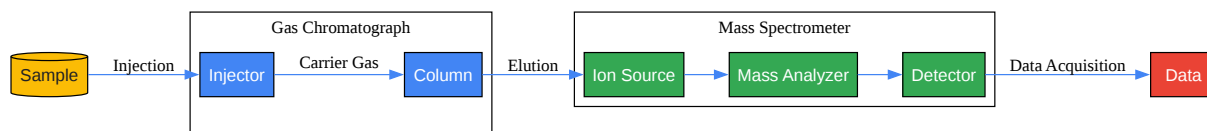
The purity and structure of **beta-ionol** are typically confirmed using standard analytical techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) and Nuclear Magnetic Resonance (NMR) spectroscopy.^[5]

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a cornerstone technique for the analysis of volatile compounds like **beta-ionol**. It separates the components of a mixture and provides mass spectra for identification.

Methodology:

- **Sample Preparation:** A dilute solution of **beta-ionol** is prepared in a volatile organic solvent (e.g., hexane or dichloromethane).
- **Injection:** A small volume (typically 1 μL) of the sample is injected into the GC inlet, where it is vaporized.
- **Separation:** The vaporized sample is carried by an inert gas (e.g., helium) through a capillary column. The separation is based on the differential partitioning of analytes between the mobile phase (carrier gas) and the stationary phase coated on the column wall.
- **Ionization:** As compounds elute from the column, they enter the mass spectrometer's ion source (commonly Electron Ionization - EI), where they are fragmented into characteristic ions.
- **Mass Analysis:** The fragment ions are separated based on their mass-to-charge ratio (m/z) by a mass analyzer.
- **Detection:** The detector records the abundance of each ion, generating a mass spectrum. The resulting spectrum can be compared to spectral libraries for compound identification.^[11]
^[12]^[13]



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Fig. 1: A generalized workflow for GC-MS analysis.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the molecular structure of a compound by observing the magnetic properties of atomic nuclei. Both ^1H and ^{13}C NMR are used for complete structural elucidation. While specific spectral data for **beta-ionol** is not abundant in the provided results, data for the related compound beta-ionone is available and the methodology is transferable.^{[14][15][16]}

Methodology:

- **Sample Preparation:** A few milligrams of the purified **beta-ionol** sample are dissolved in a deuterated solvent (e.g., CDCl_3). A reference standard like tetramethylsilane (TMS) is often added.
- **Data Acquisition:** The sample tube is placed in the strong magnetic field of the NMR spectrometer. A radiofrequency pulse is applied, and the resulting signal (Free Induction Decay or FID) is recorded.
- **Data Processing:** The FID is converted into a spectrum using a Fourier transform.
- **Spectral Analysis:** The chemical shifts, integration (for ^1H NMR), and coupling patterns in the spectrum are analyzed to determine the connectivity and chemical environment of each atom in the molecule.

Spectral Data Summary

The mass spectrum of **beta-ionol** provides a unique fragmentation pattern that serves as a chemical fingerprint.

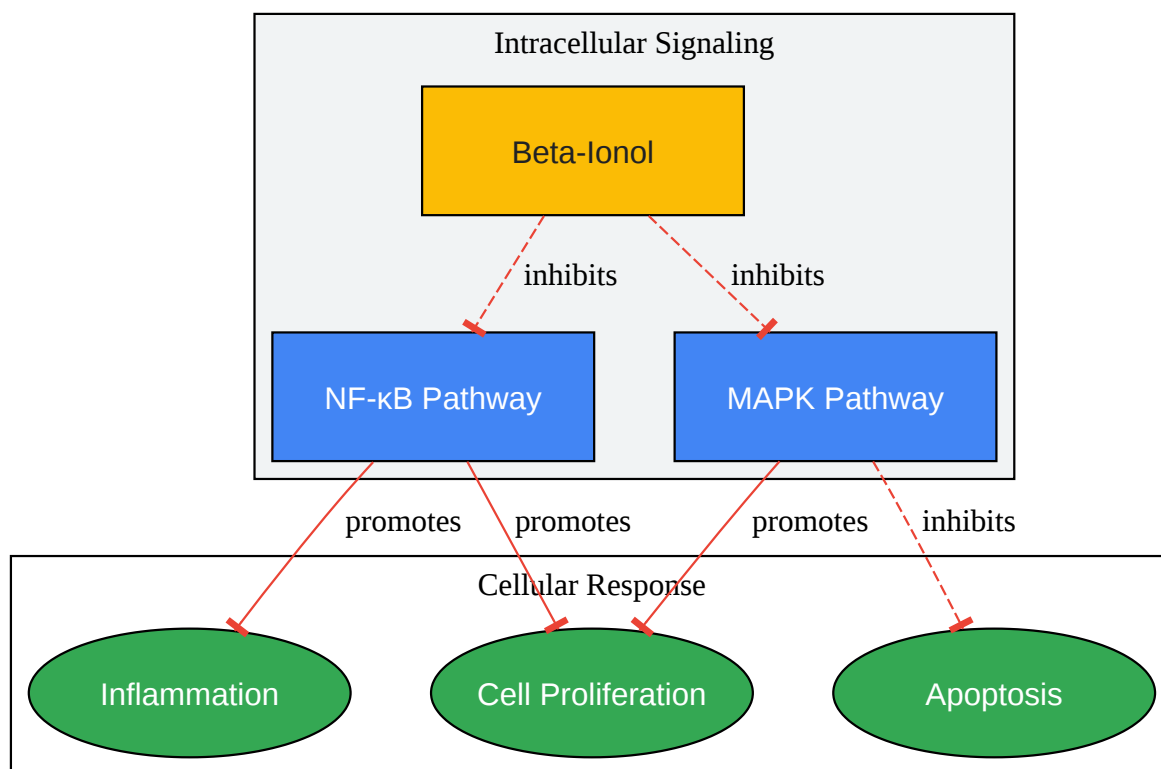
Table 3: Key Mass Spectrometry Data for **Beta-ionol**

Feature	Value	References
Molecular Ion (M+)	m/z 194 (Calculated)	[2]
Major Fragment Ions (m/z)	161, 121, 105	[2]

Biological Activity and Signaling Pathways

Recent research has highlighted the potential of **beta-ionol** in various therapeutic areas, attributing to its anticancer, anti-inflammatory, and antimicrobial properties.[5]

- **Anticancer Properties:** **Beta-ionol** has been shown to inhibit the proliferation of cancer cell lines, such as melanoma and breast cancer, by inducing G0/G1 cell cycle arrest and apoptosis.[5] These effects are linked to the modulation of key signaling pathways, including NF-κB and MAPK, which are critical in tumor progression.[5][17]
- **Anti-inflammatory Effects:** The compound can reduce the production of pro-inflammatory mediators like nitric oxide (NO), prostaglandin E2 (PGE2), and tumor necrosis factor-alpha (TNF-α).[5] This anti-inflammatory action is also mediated through the inhibition of the NF-κB signaling pathway.[5]
- **Antimicrobial Activity:** **Beta-ionol** demonstrates efficacy against various bacteria and fungi, suggesting its potential as a natural preservative.[5] The mechanism is thought to involve the disruption of microbial cell membranes.[5]



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Fig. 2: Proposed signaling pathways modulated by **Beta-Ionol**.

This guide provides a foundational understanding of **beta-ionol**'s physicochemical characteristics and biological relevance. The compiled data and outlined protocols offer a valuable resource for scientists engaged in natural product chemistry, pharmacology, and the development of new therapeutic agents.

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